

Application Notes and Protocols: Pleiotrophin Receptor Binding Assay

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Compound of Interest

Compound Name: *pleiotrophin*

Cat. No.: *B1180697*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

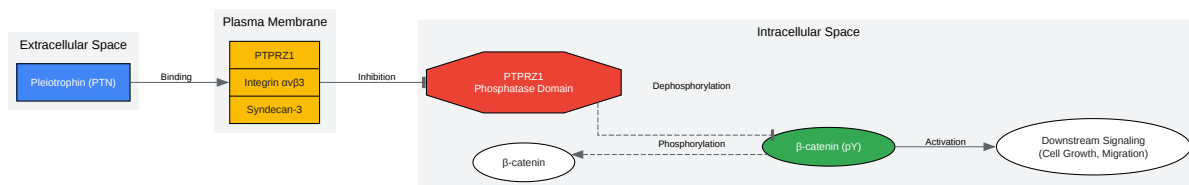
Pleiotrophin (PTN) is a secreted, 18-kDa heparin-binding growth factor involved in a multitude of biological processes, including neural development, angiogenesis, bone formation, and inflammation.[1][2] Its diverse functions are mediated through interactions with several cell surface receptors, making it a significant target for therapeutic research. The primary signaling receptor for PTN is the Receptor Protein Tyrosine Phosphatase beta/zeta (RPTPβ/ζ or PTPRZ1).[1][3][4][5] PTN binding to PTPRZ1 inhibits its phosphatase activity, leading to increased tyrosine phosphorylation of downstream substrates like β-catenin.[3][5] Other identified receptors that form a functional complex include syndecans (specifically syndecan-3), nucleolin, and integrin αvβ3.[1][4][6][7]

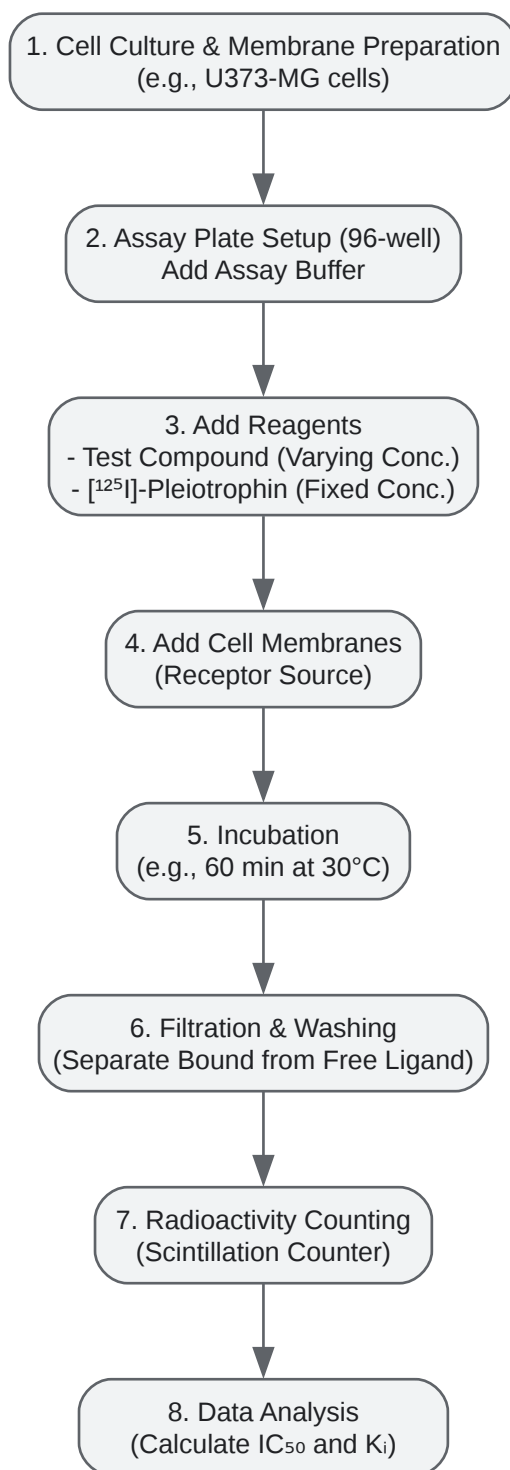
This document provides a detailed protocol for a competitive radioligand binding assay to characterize the interaction of test compounds with **pleiotrophin** receptors. The assay is fundamental for screening and characterizing potential modulators of PTN signaling pathways.

Pleiotrophin Signaling Pathway

Pleiotrophin initiates its signaling cascade by binding to a multi-receptor complex on the cell surface. The binding of PTN to the extracellular domain of PTPRZ1 is a key event, which leads to the inhibition of the receptor's intracellular phosphatase activity. This "ligand-dependent receptor inactivation" allows for the accumulation of tyrosine-phosphorylated proteins that are

normally dephosphorylated by PTPRZ1.[5] One of the most critical substrates is β -catenin; its increased tyrosine phosphorylation initiates downstream signaling events related to cell growth, migration, and differentiation.[3][5] Co-receptors such as syndecans and integrins are often essential for stabilizing the PTN-receptor interaction and modulating the signaling output.[4][6]





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References

- 1. Pleiotrophin: Activity and Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pleiotrophin - Wikipedia [en.wikipedia.org]
- 3. Pleiotrophin: a cytokine with diverse functions and a novel signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 5. pnas.org [pnas.org]
- 6. On the role of pleiotrophin and its receptors in development and angiogenesis | The International Journal of Developmental Biology [ijdb.ehu.eus]
- 7. Frontiers | Pleiotrophin as a central nervous system neuromodulator, evidences from the hippocampus [frontiersin.org]
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